

# Application Notes and Protocols for 3-Chlorophenmetrazine (3-CPMT)

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## Compound of Interest

Compound Name: 3-CPMT

Cat. No.: B149280

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Disclaimer: 3-Chlorophenmetrazine (**3-CPMT**), also known as 3-CPM or PAL-594, is a research chemical intended for laboratory and forensic applications only.<sup>[1][2][3]</sup> It is not for human or veterinary use.<sup>[1]</sup> The toxicological properties of this compound have not been fully investigated. Researchers must conduct a thorough risk assessment before handling and adhere to all institutional and governmental safety guidelines. The information provided here is a guide and should be supplemented by a compound-specific Safety Data Sheet (SDS) and institutional standard operating procedures (SOPs).

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **3-CPMT** is provided below. This data is essential for proper handling, storage, and experimental design.

Property	Value	Source
IUPAC Name	2-(3-chlorophenyl)-3-methylmorpholine	[2][4]
Synonyms	3-CPM, PAL-594, 3-chloro Phenmetrazine	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> ClNO	[2][4]
Molar Mass	211.69 g/mol	[2][4]
CAS Number	1097796-78-5	[2][4]
Appearance	Crystalline solid	[5]
Solubility (hydrochloride salt)	DMSO: 10 mg/ml; PBS (pH 7.2): 10 mg/ml	[1]
Stability	Stable under recommended storage conditions. Avoid strong oxidizers.	
Decomposition Products	Carbon monoxide, carbon dioxide, nitrogen oxides.	

## Hazard Identification and Safety

There is conflicting information in available Safety Data Sheets (SDSs) for **3-CPMT**. One source classifies the substance as not hazardous, while another indicates potential for harm and irritation.[6] Therefore, a conservative approach is mandatory. Researchers should treat **3-CPMT** as a potentially hazardous substance.

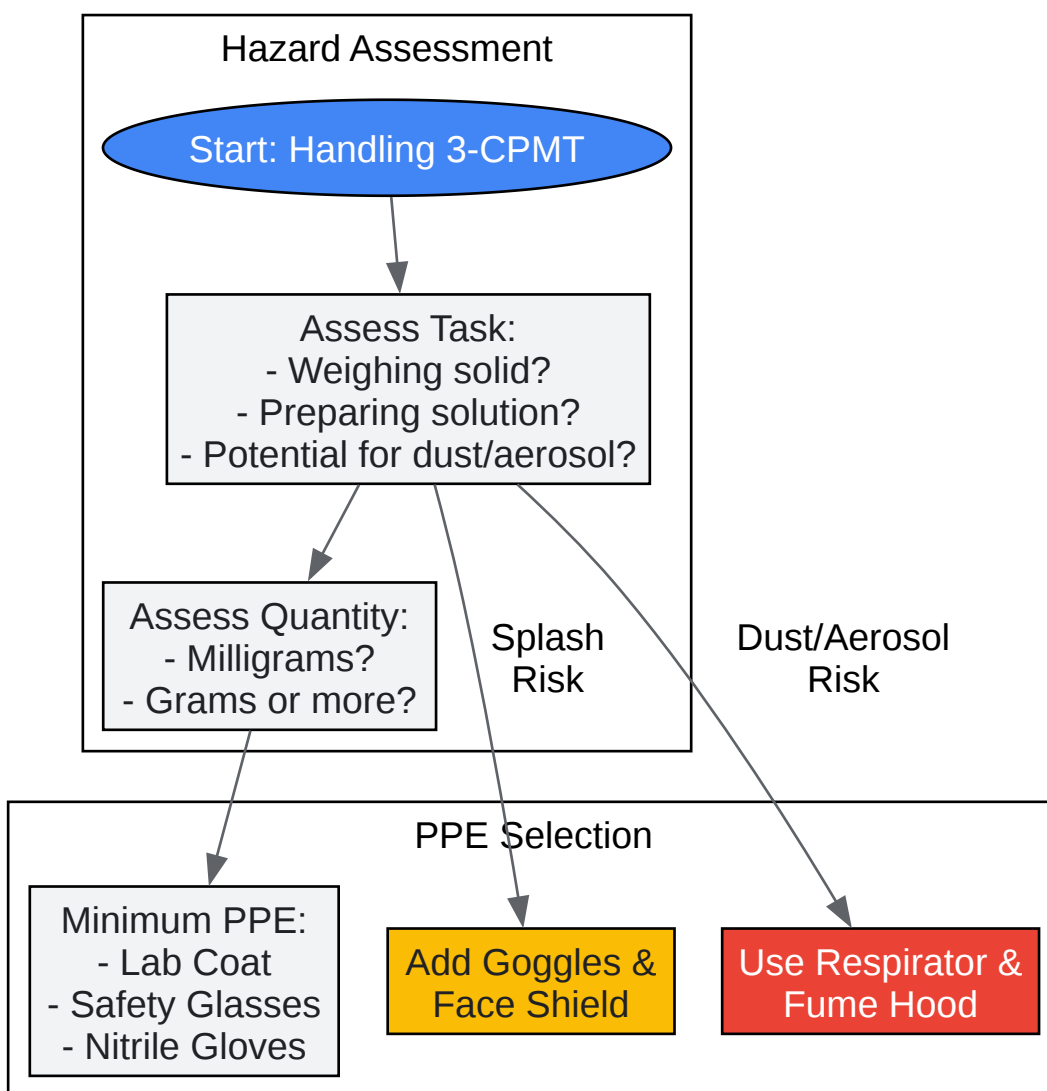
Hazard Statement	Classification (Source 1)[6]	Classification (Source 2)	Recommended Action
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4: May be harmful if swallowed, in contact with skin, or if inhaled.	Not classified. No special measures required.	Avoid ingestion, skin contact, and inhalation. Use appropriate PPE.
Skin Corrosion/Irritation	Category 2: Causes skin irritation.	Does not irritate the skin.	Avoid skin contact. Wear chemical-resistant gloves.
Eye Damage/Irritation	Category 2A: Causes serious eye irritation.	Not required.	Wear safety goggles or a face shield.[7][8]
Target Organ Toxicity	Single exposure (Category 3): May cause respiratory irritation.	Not classified.	Handle in a well-ventilated area or chemical fume hood. [6]

## Personal Protective Equipment (PPE)

A thorough hazard assessment should guide the selection of PPE.[7][9] The minimum required PPE for handling **3-CPMT** includes:

- **Body Protection:** A lab coat must be worn.[9][10] For tasks with a higher risk of splashes, a chemically resistant apron may be necessary.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.[7] Chemical splash goggles should be worn when handling solutions.[7][8] A face shield worn over goggles is recommended when there is a significant splash hazard.[7][10]
- **Hand Protection:** Chemically resistant gloves are mandatory.[10] Disposable nitrile gloves provide limited protection for incidental contact and should be changed immediately after exposure.[7] For prolonged handling or immersion, heavier-duty gloves should be considered.

- Respiratory Protection: For handling powders outside of a certified chemical fume hood or for procedures that may generate aerosols, a respirator (e.g., N95 or higher) may be required based on risk assessment.[6][8]



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Figure 1. General workflow for selecting appropriate PPE.

## Handling and Storage Protocols

Engineering Controls:

- All procedures involving solid **3-CPMT** or concentrated solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.<sup>[6]</sup>
- A safety shower and eyewash station must be readily accessible.

#### Protocol for Handling Solid **3-CPMT**:

- Preparation: Designate a specific area for handling the compound. Ensure the work surface is clean and uncluttered.
- PPE: Don the appropriate PPE as determined by your risk assessment (See Section 3).
- Weighing: Use a balance inside a fume hood or a ventilated balance safety enclosure. Use anti-static tools if necessary.
- Transfer: Handle the solid carefully to avoid generating dust. Use a spatula or other appropriate tool for transfers.
- Cleanup: After handling, decontaminate the work surface and any equipment used with an appropriate solvent (e.g., 70% ethanol), collecting the cleaning materials as hazardous waste.
- Handwashing: Wash hands thoroughly with soap and water after removing gloves.

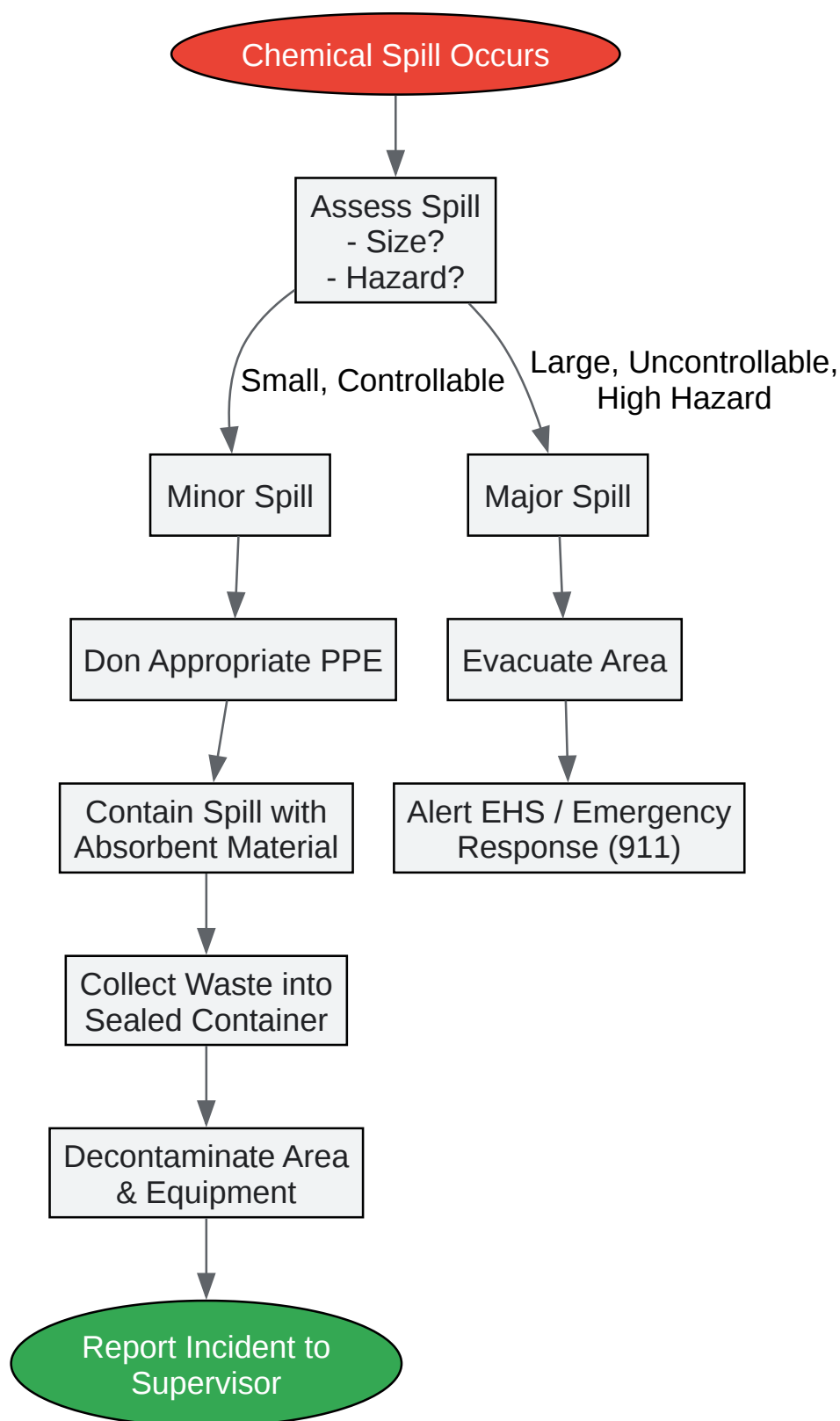
#### Storage:

- Store **3-CPMT** in a tightly sealed, properly labeled container.<sup>[11][12]</sup>
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizers.
- Store in a locked cabinet or other secure location to prevent unauthorized access.<sup>[6]</sup>

## Emergency Procedures

#### Spill Cleanup:

- Minor Spill (Solid):
  - Alert others in the area.
  - Wearing appropriate PPE, gently cover the spill with a damp paper towel to avoid raising dust.
  - Carefully scoop the material into a container labeled for hazardous waste.
  - Wipe the area with a wet paper towel, disposing of it as hazardous waste.[\[13\]](#)
  - Decontaminate the area with soap and water.
- Minor Spill (Liquid):
  - Alert others in the area.
  - Contain the spill using absorbent material (e.g., spill pads or sand), working from the outside in.[\[14\]](#)
  - Once fully absorbed, scoop the material into a sealable, labeled hazardous waste container.[\[14\]](#)
  - Wipe the area with a wet paper towel and decontaminate with soap and water.[\[13\]](#)
- Major Spill:
  - Evacuate the immediate area.[\[14\]](#)
  - Alert your institution's Environmental Health and Safety (EHS) office or emergency response team.
  - Close doors to the affected area to confine the hazard.[\[14\]](#)
  - Do not attempt to clean up a large spill without proper training and equipment.



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Figure 2. Workflow for responding to a chemical spill.

#### First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.[\[15\]](#)
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.[\[6\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[6\]](#)

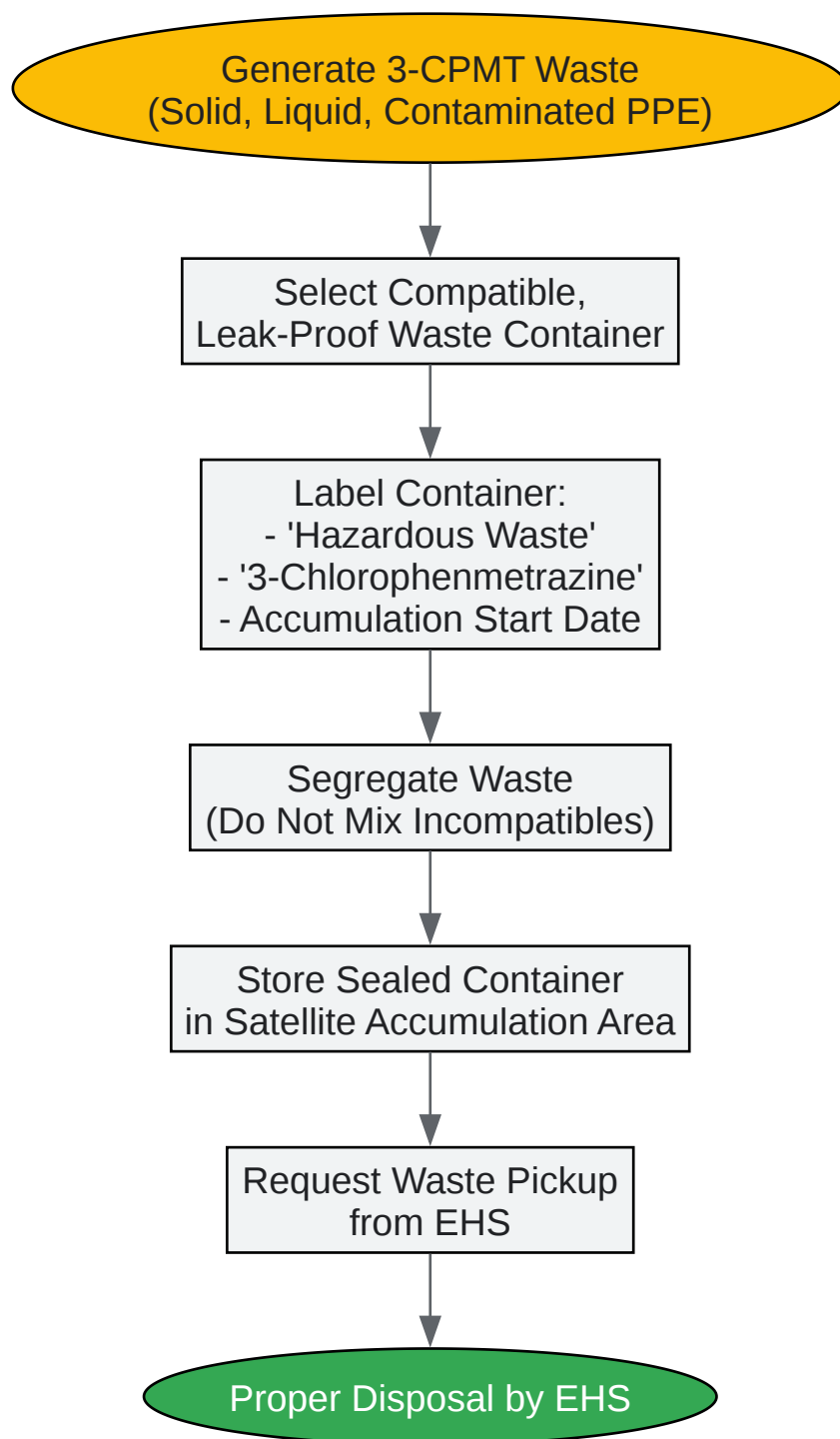
## Waste Disposal

All **3-CPMT** waste, including contaminated consumables (gloves, paper towels, pipette tips) and rinseates, must be disposed of as hazardous chemical waste.

#### Protocol for Waste Disposal:

- Segregation: Collect **3-CPMT** waste in a dedicated, compatible, and leak-proof container.[\[11\]](#) [\[16\]](#) Do not mix with incompatible wastes.[\[11\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "3-Chlorophenmetrazine".[\[17\]](#) The accumulation start date must also be recorded.[\[17\]](#)
- Storage: Keep the waste container sealed except when adding waste.[\[11\]](#)[\[12\]](#) Store it in a designated satellite accumulation area within the lab.
- Disposal: Contact your institution's EHS office to arrange for pickup and disposal.[\[11\]](#) Do not dispose of **3-CPMT** down the drain or in regular trash.[\[16\]](#)



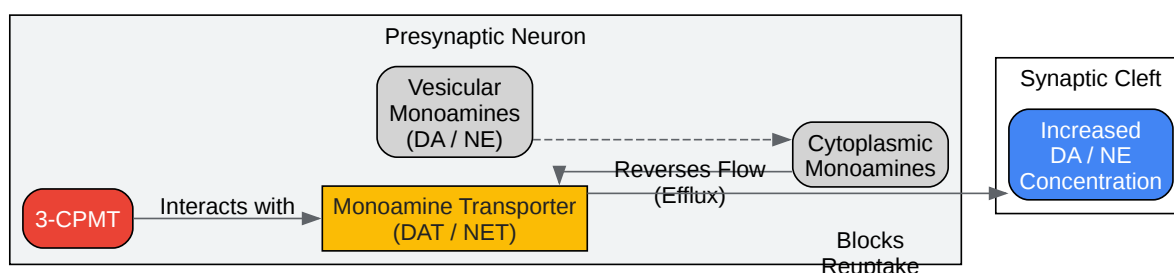


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Figure 3. Workflow for hazardous chemical waste disposal.

## Biological Activity and Signaling Pathway

**3-CPMT** is a norepinephrine-dopamine releasing agent (NDRA).[2][3] It potently induces the release of dopamine (DA) and norepinephrine (NE), with a much weaker effect on serotonin (5-HT).[2] This action is presumed to occur via interaction with monoamine transporters (DAT, NET, SERT) on the presynaptic neuron, leading to transporter-mediated efflux of neurotransmitters from the cytoplasm into the synaptic cleft.



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Figure 4. Presumed signaling pathway of **3-CPMT**.

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